

3-Chlorophenol (CAS No. 108-43-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Chlorophenol

Cat. No.: B135607

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties, synthesis, analysis, and safety considerations for **3-Chlorophenol** (CAS No. 108-43-0). The information is curated to support research, development, and safety management in scientific and industrial settings.

Physicochemical Properties

3-Chlorophenol, with the chemical formula C_6H_5ClO , is a monochlorinated phenol.^[1] It presents as a white to light yellow or brown crystalline solid with a distinct phenolic odor.^{[2][3]} The compound is known to discolor when exposed to air.^[4] It is combustible but does not ignite readily.^[5]

Table 1: General and Physicochemical Properties of **3-Chlorophenol**

Property	Value	Source(s)
CAS Number	108-43-0	[6]
Molecular Formula	C ₆ H ₅ ClO	[1]
Molecular Weight	128.56 g/mol	[1]
Appearance	White to light yellow/brown solid	[2][3]
Odor	Phenolic	[2]
Melting Point	31-35 °C	[3]
Boiling Point	214 °C	[3]
Density	1.218 - 1.268 g/cm ³ at 25-45 °C	[1][3]
Solubility in Water	27.7 g/L at 20 °C	[4]
Solubility in Organic Solvents	Soluble in ethanol, ether, and benzene	[1]
pKa	9.12	[1]
Vapor Pressure	1 hPa at 44 °C	[4]
Refractive Index (n _{20/D})	1.563	[4]
Flash Point	>120 °C (closed cup)	[5]
Autoignition Temperature	>600 °C	[7]
Log K _{ow} (Octanol/Water Partition Coefficient)	2.5	[5]

Spectroscopic Data

Spectroscopic data is crucial for the identification and quantification of **3-Chlorophenol**.

Table 2: Key Spectroscopic Data for **3-Chlorophenol**

Spectrum Type	Key Peaks/Signals	Source(s)
¹ H NMR	Available	[8]
¹³ C NMR	Available	[9]
Mass Spectrum (EI)	m/z 128 (base peak), 65, 130	[6]
Infrared (IR) Spectrum	Available	[8]

Synthesis of 3-Chlorophenol

The synthesis of **3-chlorophenol** can be achieved through various methods. One common laboratory-scale synthesis involves the deprotection of an alkyl aryl ether under microwave irradiation.

Experimental Protocol: Microwave-Assisted Synthesis

This protocol describes the synthesis of **3-chlorophenol** from an alkyl aryl ether precursor.

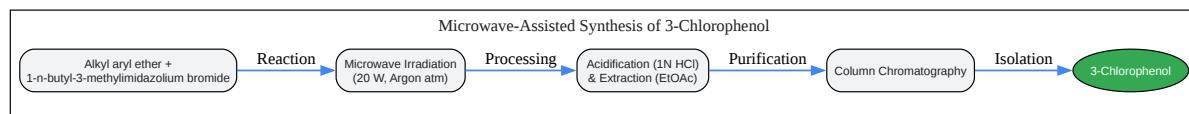
Materials:

- Alkyl aryl ether (1.0 mmol)
- 1-n-butyl-3-methylimidazolium bromide (0.65 g, 3.0 mmol)
- 1 N HCl solution
- Ethyl acetate
- Anhydrous MgSO₄
- Argon gas

Procedure:

- To a microwave tube, add the alkyl aryl ether and 1-n-butyl-3-methylimidazolium bromide.
- Flush the reaction tube with argon.

- Irradiate the mixture at 20 W for the designated time with air-flow cooling.
- After cooling to room temperature, acidify the reaction mixture with 1 N HCl solution.
- Extract the product with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with water and brine, and dry over anhydrous MgSO₄.
- Evaporate the solvent under vacuum.
- Purify the crude product by column chromatography (ethyl acetate in n-hexane) to afford the desired **3-chlorophenol**.^[10]



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Microwave-assisted synthesis workflow for **3-Chlorophenol**.

Analysis of 3-Chlorophenol

The accurate determination of **3-chlorophenol** in various matrices is essential for environmental monitoring and quality control. High-performance liquid chromatography (HPLC) is a widely used analytical technique.

Experimental Protocol: HPLC Determination in Water

This protocol outlines a method for the determination of chlorophenols in water samples using HPLC after a pre-concentration step.

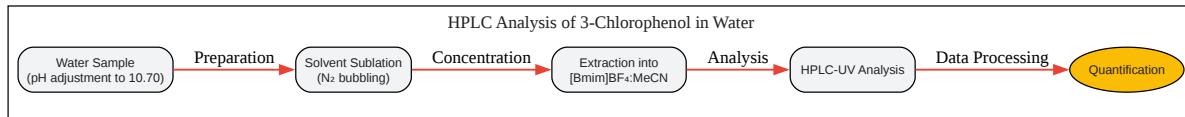
Materials:

- Water sample

- Mixed standard solution of chlorophenols
- Na₂CO₃ solution (0.25 g/mL)
- NaHCO₃ solution
- Nitrogen gas
- [Bmim]BF₄:acetonitrile (v:v = 3:2) as the organic phase
- HPLC system with a suitable column and UV detector

Procedure:

- Sample Preparation:
 - Take a known volume of the water sample.
 - Add Na₂CO₃ solution and adjust the pH to 10.70 with NaHCO₃ solution.
- Solvent Sublation (Pre-concentration):
 - Transfer the solution to a solvent sublation column.
 - Bubble nitrogen gas from the bottom at a flow rate of 35 mL/min for 40 minutes.
 - The chlorophenols will be extracted into the organic phase layered on top of the aqueous solution.
- HPLC Analysis:
 - Collect the organic phase.
 - Inject an aliquot into the HPLC system.
 - Separate the components using a suitable mobile phase and column.
 - Detect the chlorophenols using a UV detector.[\[11\]](#)



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Analytical workflow for **3-Chlorophenol** determination by HPLC.

Applications

3-Chlorophenol is a versatile chemical intermediate with a range of industrial and research applications.

- Chemical Intermediate: It serves as a precursor in the synthesis of various organic compounds, including dyes, pharmaceuticals, and agrochemicals like herbicides and fungicides.[2][12]
- Antimicrobial Agent: Due to its phenolic structure, it exhibits antimicrobial properties and is used in disinfectants and antiseptics.[2]
- Polymer Industry: It is involved in the production of certain specialty resins and adhesives.[2]
- Research: It is used as a model compound in studies on the biodegradation and biotransformation of phenols.[13]

Safety and Toxicology

3-Chlorophenol is a hazardous substance and requires careful handling.

Table 3: Toxicological Data for **3-Chlorophenol**

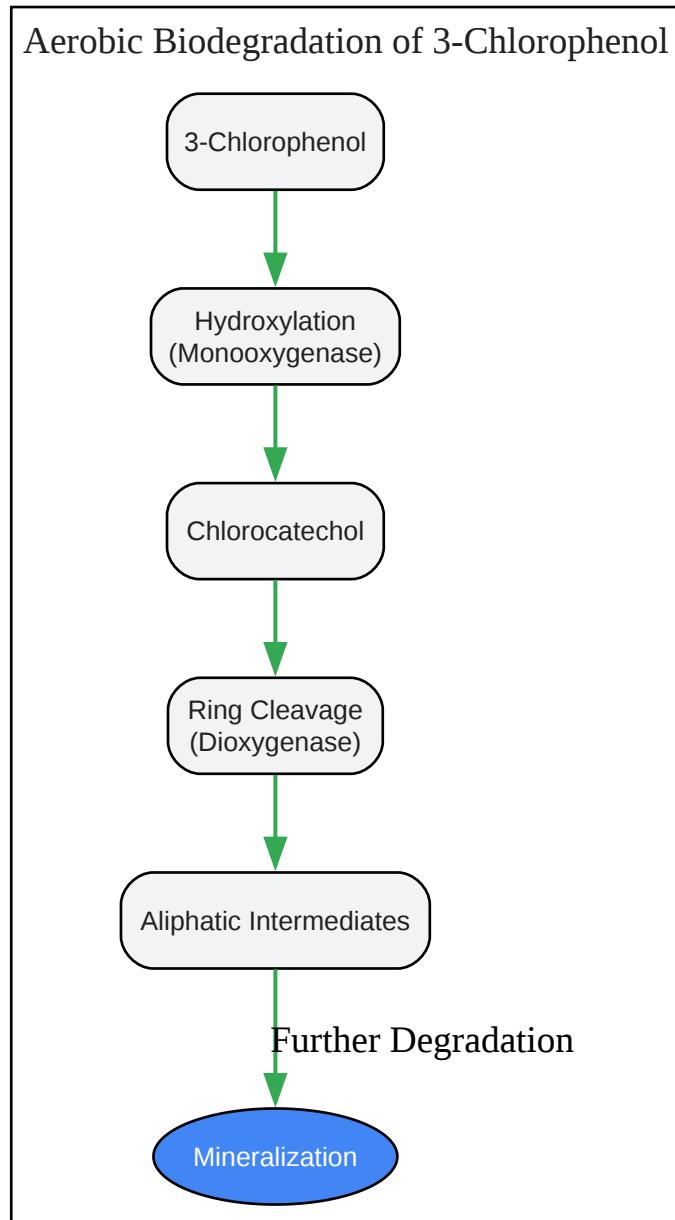
Parameter	Value	Species	Route	Source(s)
LD ₅₀	570 mg/kg	Rat	Oral	[3][14]
LC ₅₀ (96h)	3.3 - 6.1 mg/L	Fish (Oryzias latipes)	-	[14]
EC ₅₀ (24h)	13.8 - 17.7 mg/L	Daphnia magna (Water flea)	-	[14]

Hazards and Handling:

- **Toxicity:** Harmful if swallowed, in contact with skin, or if inhaled.[4] It is corrosive and can cause burns to the skin and eyes.[1]
- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye protection, and face protection. Use in a well-ventilated area or with appropriate respiratory protection.[14]
- **Incompatibilities:** Incompatible with acid chlorides, acid anhydrides, and strong oxidizing agents.[4]
- **Environmental Hazards:** Toxic to aquatic life with long-lasting effects.[4]

Biodegradation Pathway

The biodegradation of **3-chlorophenol** in the environment is a critical process for its removal. While complex and dependent on microbial consortia, a general aerobic degradation pathway involves initial hydroxylation followed by ring cleavage. One possible pathway involves the formation of chlorocatechol, which is then further degraded.



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A generalized aerobic biodegradation pathway for **3-Chlorophenol**.

This guide provides essential technical information on **3-Chlorophenol**. For detailed experimental procedures and safety protocols, always refer to the specific Safety Data Sheet (SDS) and relevant scientific literature.

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